Synthesis and manufacturing process of Solvent Orange 62.

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Compound of Interest

Compound Name:	*Solvent Orange 62*
Cat. No.:	*B15287730*

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An In-depth Technical Guide to the Synthesis and Manufacturing of **Solvent Orange 62**

Introduction

Solvent Orange 62, also identified by its Colour Index (C.I.) number 12714 and CAS number 52256-37-8, is a metal-complex azo dye.[1] It is characterized as a reddish-orange powder insoluble in water but with excellent solubility in organic solvents and compatibility with various resins.[1][2][3] These properties, combined with its good light and heat fastness, as well as acid and alkali resistance, make it a versatile colorant.[4] Its primary applications include high-grade wood stains and coatings, printing inks, leather finishing, plastic coatings, and the coloring of metallic foils.

This technical guide provides a detailed overview of the synthesis and manufacturing process of **Solvent Orange 62**, intended for researchers, chemists, and professionals in the chemical and manufacturing industries. The document outlines the chemical properties, a detailed multi-step synthesis protocol, and a visual representation of the manufacturing workflow.

Chemical and Physical Properties

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Solvent Orange 62 is a chromium complex dye. The fundamental molecular structure is a single azo compound which is then complexed with chromium. Key quantitative properties are summarized in the tables below.

Table 1: General Properties of **Solvent Orange 62**

Property	Value	Reference
C.I. Name	Solvent Orange 62	
C.I. Number	12714	
CAS Number	52256-37-8	
Chemical Class	Single Azo, Metal Complex	
Molecular Formula (Ligand)	$C_{16}H_{13}N_5O_4$	
Molecular Weight (Ligand)	339.31 g/mol	
Physical Appearance	Orange to Reddish-Orange Powder	

Table 2: Solubility Data

Solvent	Solubility (g/L)
Butyl Cellosolve	300
Acetone	150
Methyl Ethyl Ketone	300
Diacetone Alcohol	>400
Source:	

Table 3: Fastness Properties (Lacquer)

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Property	Rating (Scale 1-8)
Light Fastness	7-8
Alkali Fastness	4-5
Acid Fastness	4-5
Source:	

Manufacturing Process Overview

The industrial synthesis of **Solvent Orange 62** is a multi-step process that can be summarized into three core stages:

- Diazotization: Conversion of a primary aromatic amine, 2-Amino-4-nitrophenol, into a reactive diazonium salt.
- Azo Coupling: Reaction of the diazonium salt with a coupling component, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one, to form the monoazo dye ligand.
- Complexation: Formation of a stable metal complex by reacting the azo dye ligand with a chromium salt.

The overall workflow is depicted in the diagram below.

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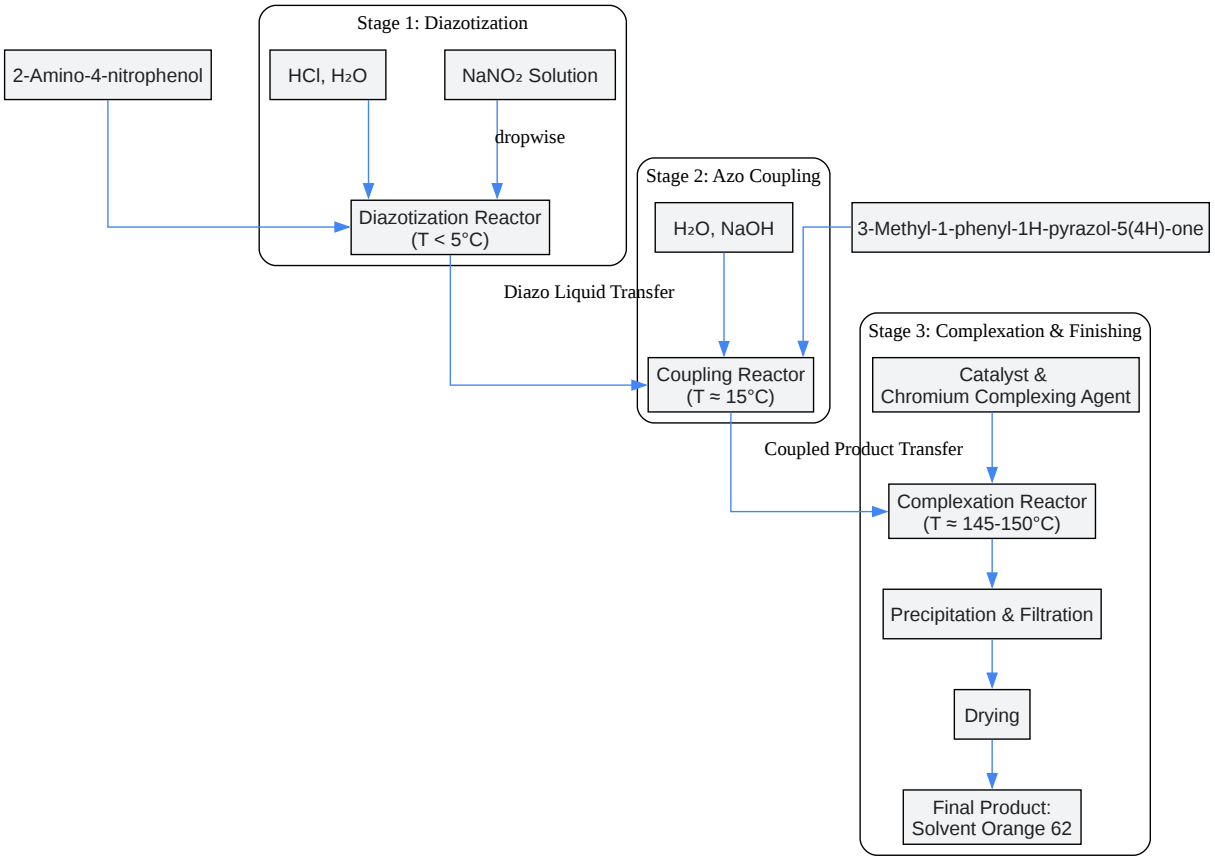

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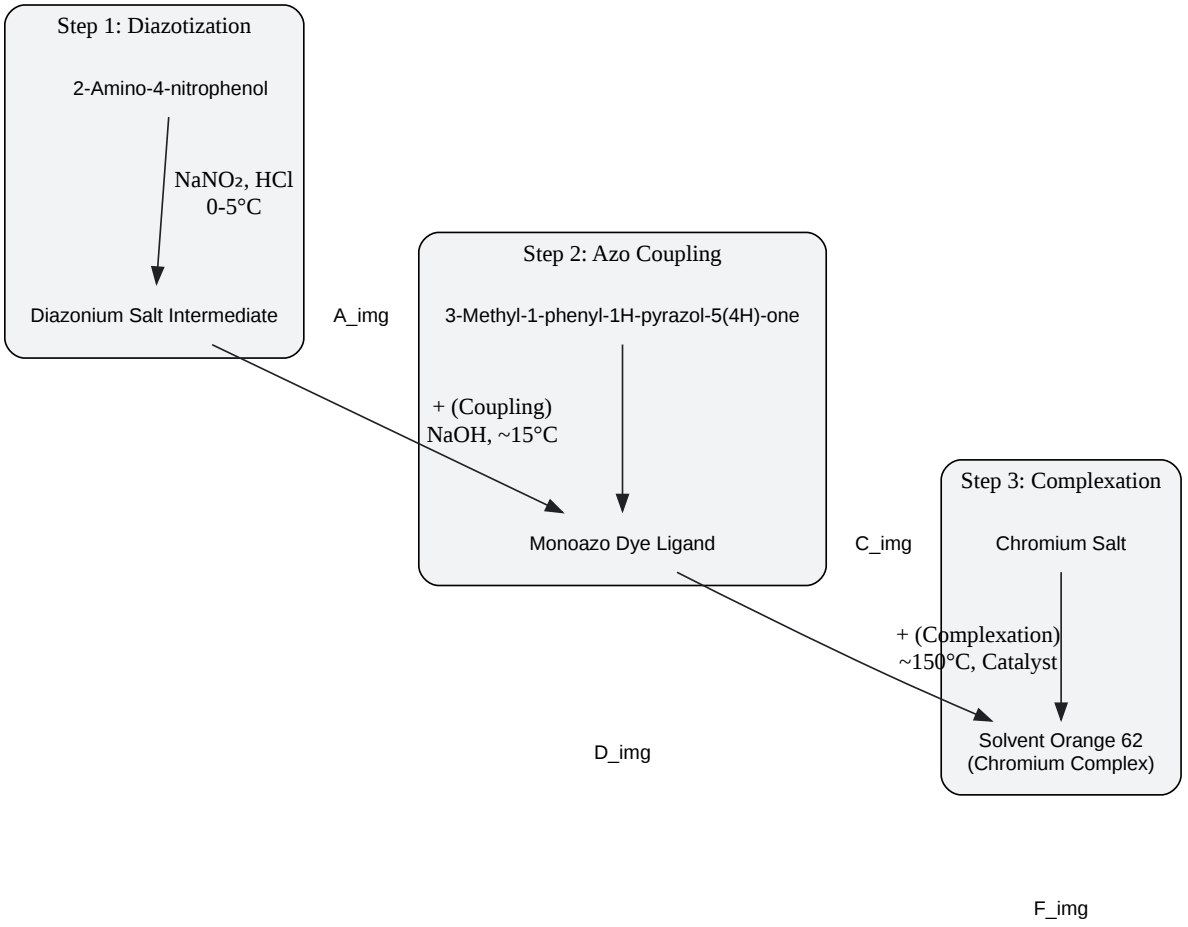

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